

Introduction: The Significance of Isotopically Labeled Internal Standards in Quantitative Analysis

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Compound of Interest

Compound Name: *Vaccenic Acid Ethyl-d5 Ester*

Cat. No.: *B1161732*

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In the landscape of modern analytical chemistry, particularly within the realms of metabolomics and pharmaceutical research, the demand for precise and accurate quantification of molecules is paramount. Mass spectrometry, coupled with chromatographic separation techniques such as gas chromatography (GC-MS) and liquid chromatography (LC-MS), has become an indispensable tool for these applications. However, the complexity of biological matrices and the inherent variability of analytical instrumentation can introduce significant challenges to achieving reliable results. To address these challenges, the use of stable isotope-labeled internal standards has been widely adopted as a gold-standard practice.

This guide provides a comprehensive technical overview of **Vaccenic Acid Ethyl-d5 Ester**, a deuterated derivative of the naturally occurring trans-fatty acid, vaccenic acid. We will delve into its molecular structure, physicochemical properties, and its critical role as an internal standard in mass spectrometry-based lipidomics. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals who seek to employ this and similar reagents to enhance the accuracy and reliability of their quantitative analytical workflows.

Unveiling the Molecular Architecture: Structure and Physicochemical Properties

Vaccenic Acid Ethyl-d5 Ester is a synthetic, isotopically labeled analog of the naturally occurring vaccenic acid ethyl ester. The introduction of five deuterium atoms onto the ethyl group provides a distinct mass shift, enabling its differentiation from the endogenous, non-labeled counterpart during mass spectrometric analysis.

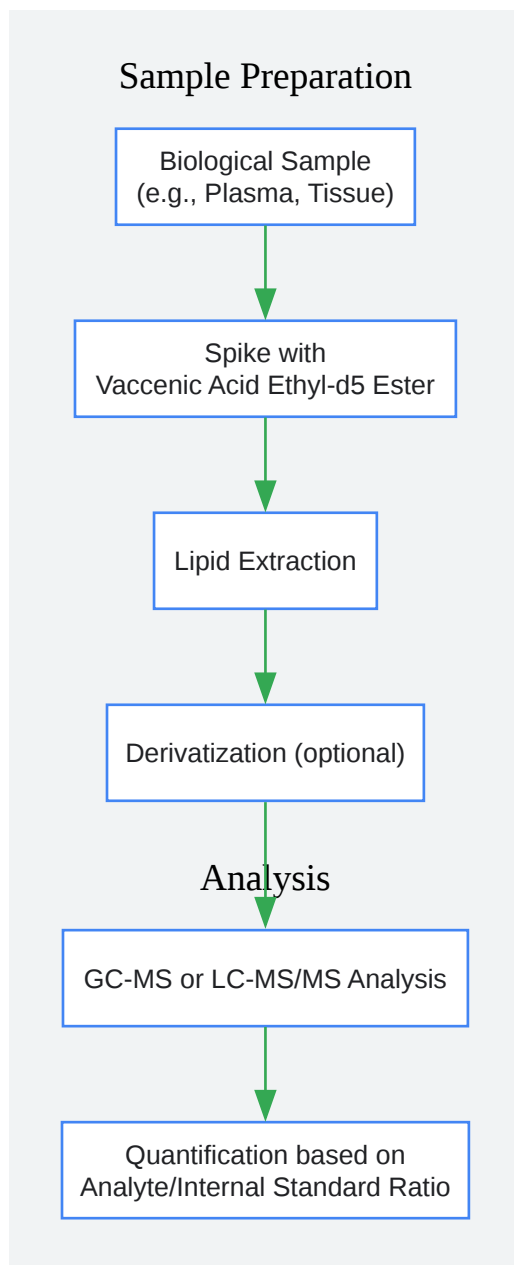
Molecular Structure

The definitive structure of **Vaccenic Acid Ethyl-d5 Ester** is characterized by an eighteen-carbon monounsaturated fatty acid chain with a trans double bond at the eleventh carbon, esterified with a deuterated ethyl group.

Molecular Formula: $C_{20}H_{33}D_5O_2$

Synonyms: (E)-11-Octadecenoic Acid Ethyl Ester-d5, Ethyl Vaccenate-d5.[1][2]

Structure Diagram:



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Sources

- [1. Vaccenic Acid Ethyl-d5 Ester | CymitQuimica \[cymitquimica.com\]](#)
- [2. BioOrganics \[bioorganics.biz\]](#)
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